

# An In-depth Technical Guide on 2-Bromo-6-fluoroaniline

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## Compound of Interest

Compound Name: 2-Bromo-6-fluoroaniline

Cat. No.: B133542

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of **2-Bromo-6-fluoroaniline**, a halogenated aromatic amine of significant interest in medicinal chemistry and materials science. Its unique molecular structure makes it a valuable building block in the synthesis of novel compounds.

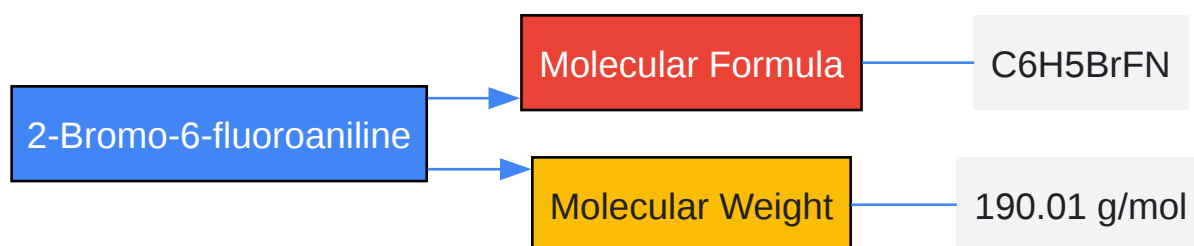
## Physicochemical Data

The core molecular properties of **2-Bromo-6-fluoroaniline** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	190.01 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	65896-11-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>

## Logical Relationship of Chemical Identity

The following diagram illustrates the relationship between the chemical name and its fundamental molecular properties.



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### Chemical Identity of **2-Bromo-6-fluoroaniline**.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Bromo-6-fluoroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133542#2-bromo-6-fluoroaniline-molecular-weight-and-formula]

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